

Prothioconazole-d4 Analytical Standard: A Technical Guide to Commercial Availability and Application

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Compound of Interest

Compound Name: **Prothioconazole-d4**

Cat. No.: **B15555845**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial availability of the **Prothioconazole-d4** analytical standard. It is designed to assist researchers, scientists, and professionals in drug development in sourcing this critical reference material for their analytical needs. This document includes a comparative summary of suppliers, a detailed experimental protocol for its use in liquid chromatography-tandem mass spectrometry (LC-MS/MS), and visualizations to clarify experimental workflows.

Commercial Availability of Prothioconazole-d4

The use of isotopically labeled internal standards is crucial for achieving accurate and reliable quantification in analytical methods. **Prothioconazole-d4**, as a deuterated analog of the broad-spectrum fungicide prothioconazole, serves as an ideal internal standard for mass spectrometry-based analyses. Several chemical suppliers offer **Prothioconazole-d4** as a high-purity analytical standard. A summary of commercially available options is presented in the table below. Please note that pricing is often available upon request from the suppliers.

Supplier	Product Name	Product/Catalog Number	Pack Size(s)	Purity	Notes
LGC Standards (distributor for Toronto Research Chemicals)	Prothioconazole-d4	TRC-P838832	0.5 mg, 1 mg, 2.5 mg	>95% (HPLC) [1]	Price available upon inquiry. [1]
MedChemExpress	Prothioconazole-d4	HY-116568S	Not specified	Not specified	Price available upon inquiry. [2]
Clinivex	Prothioconazole-d4	Not specified	10 mg, 25 mg, 50 mg, 100 mg	Not specified	Price available upon inquiry. [3]
Axios Research	Prothioconazole-d4	AR-P33095	Not specified	Not specified	Price available upon inquiry. [4]

Experimental Protocol: Quantification of Prothioconazole using Prothioconazole-d4 Internal Standard by LC-MS/MS

The following is a generalized experimental protocol for the quantitative analysis of prothioconazole in a given matrix using **Prothioconazole-d4** as an internal standard. This method is based on common practices in residue analysis and may require optimization for specific matrices and instrumentation.

1. Standard Preparation

- Stock Solutions (1 mg/mL): Accurately weigh and dissolve Prothioconazole and **Prothioconazole-d4** in a suitable solvent such as acetonitrile or methanol to prepare individual stock solutions.
- Working Standard Solutions: Prepare a series of working standard solutions by serial dilution of the Prothioconazole stock solution. Each of these working standards should be fortified with the **Prothioconazole-d4** internal standard at a constant concentration.

2. Sample Preparation (QuEChERS Method - Quick, Easy, Cheap, Effective, Rugged, and Safe)

- Extraction:
 - Weigh a representative homogenized sample (e.g., 10 g) into a 50 mL centrifuge tube.
 - Add 10 mL of acetonitrile.
 - Add the appropriate QuEChERS extraction salts (e.g., magnesium sulfate, sodium chloride, sodium citrate).
 - Shake vigorously for 1 minute and centrifuge.
- Dispersive Solid-Phase Extraction (dSPE) Cleanup:
 - Transfer an aliquot of the acetonitrile supernatant to a dSPE tube containing a suitable sorbent (e.g., PSA, C18, GCB).
 - Vortex for 30 seconds and centrifuge.
 - The resulting supernatant is the final extract.

3. LC-MS/MS Analysis

- Liquid Chromatography (LC) Conditions:
 - Column: A C18 reversed-phase column is commonly used.

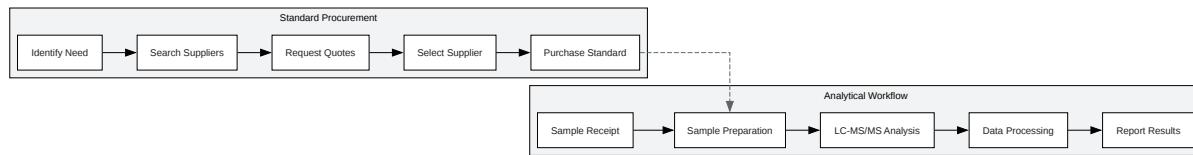
- Mobile Phase: A gradient elution with water and acetonitrile or methanol, both typically containing a small amount of an additive like formic acid or ammonium acetate to improve chromatographic peak shape and ionization efficiency.
- Flow Rate: A typical flow rate is between 0.2 and 0.5 mL/min.
- Injection Volume: 5-10 μ L.
- Mass Spectrometry (MS/MS) Conditions:
 - Ionization: Electrospray ionization (ESI) in positive ion mode is generally suitable for Prothioconazole and its deuterated internal standard.
 - Detection: Multiple Reaction Monitoring (MRM) is used for quantification. Specific precursor-to-product ion transitions should be optimized for both Prothioconazole and **Prothioconazole-d4**.

4. Quantification

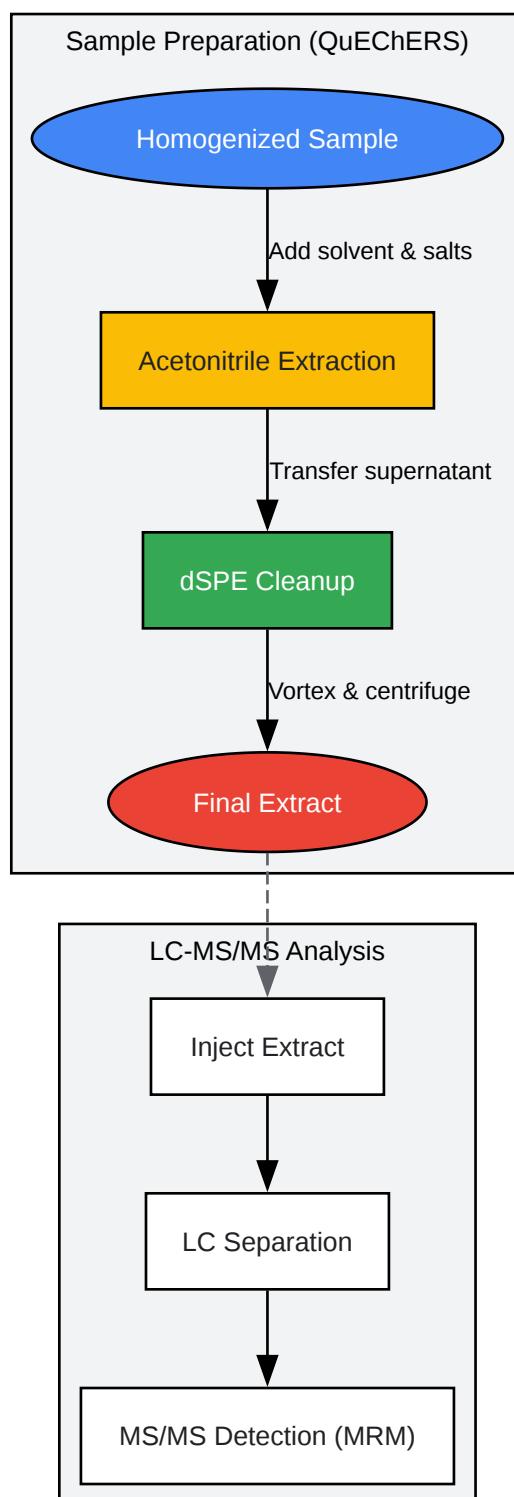
The concentration of prothioconazole in the sample is determined by creating a calibration curve. This is done by plotting the ratio of the peak area of the prothioconazole to the peak area of the **Prothioconazole-d4** internal standard against the concentration of the prothioconazole calibration standards. The concentration of prothioconazole in the unknown sample is then calculated from this curve.

Visualizations

To further clarify the experimental and logical workflows, the following diagrams have been generated using the DOT language.

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Procurement and Analytical Workflow



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Detailed Sample Preparation and Analysis Workflow

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